

Sedenol: Unraveling a Chemical Identity with an Undocumented Pharmacological Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sedenol

Cat. No.: B3047447

[Get Quote](#)

For researchers, scientists, and drug development professionals, a thorough understanding of a compound's pharmacological profile is paramount. However, in the case of "**Sedenol**," the publicly available scientific literature presents a significant knowledge gap. While the chemical identity of **Sedenol** is established, it appears to be a compound with no documented biological or pharmacological activity, precluding the creation of an in-depth technical guide on its properties.

Initial investigation reveals that "**Sedenol**" is a synonym for the chemical compound 1-(2-Bromoethynyl)cyclohexanol.^{[1][2][3]} This compound is listed in chemical databases such as PubChem, which provide foundational chemical and physical data.^[1]

Chemical and Physical Properties of **Sedenol** (1-(2-Bromoethynyl)cyclohexanol)

Property	Value	Source
IUPAC Name	1-(2-bromoethynyl)cyclohexan-1-ol	PubChem[1]
Molecular Formula	C ₈ H ₁₁ BrO	PubChem[1]
Molecular Weight	203.08 g/mol	PubChem[1]
CAS Number	13957-27-2	CAS Common Chemistry[3]
Melting Point	55-56 °C	CAS Common Chemistry[3]
Boiling Point	113-114 °C at 12 Torr	CAS Common Chemistry[3]

Despite the clear chemical identification, extensive searches for pharmacological data have been unfruitful. There is no public record of studies investigating its mechanism of action, pharmacokinetics (absorption, distribution, metabolism, and excretion), or pharmacodynamics. Furthermore, no clinical trials or even preclinical biological activity screenings appear to be published for this specific compound.

While research exists on the biological activities of other cyclohexanol derivatives, this information cannot be extrapolated to **Sedenol**, as small changes in chemical structure can lead to vastly different pharmacological effects.

Conclusion

Sedenol, chemically identified as 1-(2-Bromoethynyl)cyclohexanol, remains an uncharacterized agent from a pharmacological perspective. The absence of any published data on its biological effects means that core requirements for a technical guide—such as quantitative data on efficacy and safety, experimental protocols, and signaling pathway diagrams—cannot be fulfilled. For the scientific community, **Sedenol** represents a chemical entity with a completely unknown biological profile, highlighting the vast number of synthesized compounds that have yet to be explored for their therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(2-Bromoethynyl)cyclohexanol | C₈H₁₁BrO | CID 203124 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Sedenol: Unraveling a Chemical Identity with an Undocumented Pharmacological Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3047447#pharmacological-profile-of-sedenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com